

The Gold Standard Positive Control: α -Zearalenol in Estrogen Assays

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Compound of Interest

Compound Name: *alpha-Zearalenol*

Cat. No.: *B1239451*

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Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

Introduction

α -Zearalenol (α -ZOL), a major metabolite of the mycotoxin zearalenone (ZEN), is a potent xenoestrogen widely utilized as a reliable positive control in a variety of in vitro estrogenicity assays. Its structural similarity to the endogenous estrogen 17 β -estradiol (E2) allows it to bind with high affinity to estrogen receptors (ERs), primarily ER α and ER β , and elicit a robust estrogenic response. This characteristic makes α -Zearalenol an invaluable tool for validating assay performance, ensuring the sensitivity and specificity of the experimental system, and providing a benchmark for comparing the estrogenic potential of test compounds. This document provides detailed application notes and protocols for the effective use of α -Zearalenol as a positive control in key estrogen assays.

Data Presentation

The estrogenic activity of α -Zearalenol has been quantified in several standard assays. The following tables summarize key quantitative data, demonstrating its potency relative to other compounds.

Table 1: Estrogenic Potency of α -Zearalenol in Reporter Gene Assays

Compound	Assay System	EC50 (nM)	Reference
α -Zearalenol (α -ZOL)	Reporter gene assay	0.022 ± 0.001	[1]
17 β -Estradiol (E2)	Reporter gene assay	0.015 ± 0.002	[1]
Zearalenone (ZEN)	Reporter gene assay	~ 1.54	[1]
β -Zearalenol (β -ZOL)	Reporter gene assay	~ 3.08	[1]

EC50 (Half-maximal effective concentration) represents the concentration of a compound that induces a response halfway between the baseline and maximum. A lower EC50 value indicates greater potency.

Table 2: Proliferative Effect of α -Zearalenol in MCF-7 E-Screen Assay

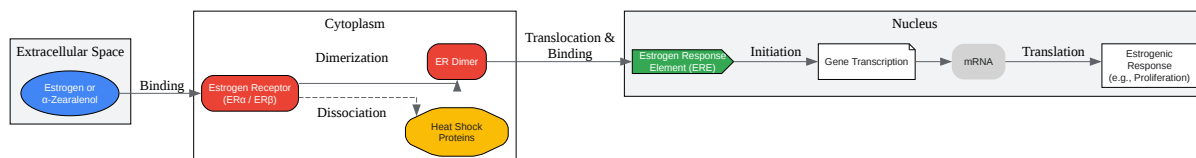
Compound	Concentration (μ M)	Relative Proliferative Effect (RPE %)	Reference
α -Zearalenol (α -ZOL)	9.37	90.5	[2][3]
Zearalenone (ZEA)	6.25 - 25	Ranged from 10 to 91	[3][4]
β -Zearalenol (β -ZOL)	6.25 - 25	Ranged from 10 to 91	[3][4]

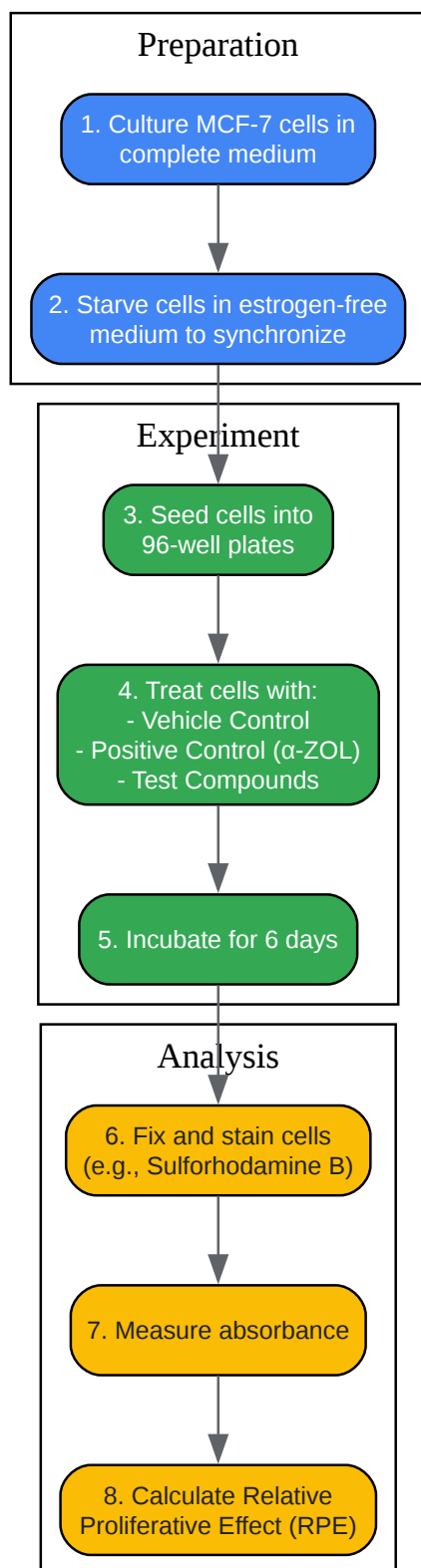
The Relative Proliferative Effect (RPE) is a measure of the estrogenic activity of a compound, calculated as the ratio of the maximum proliferation induced by the test compound to that induced by 17 β -estradiol.

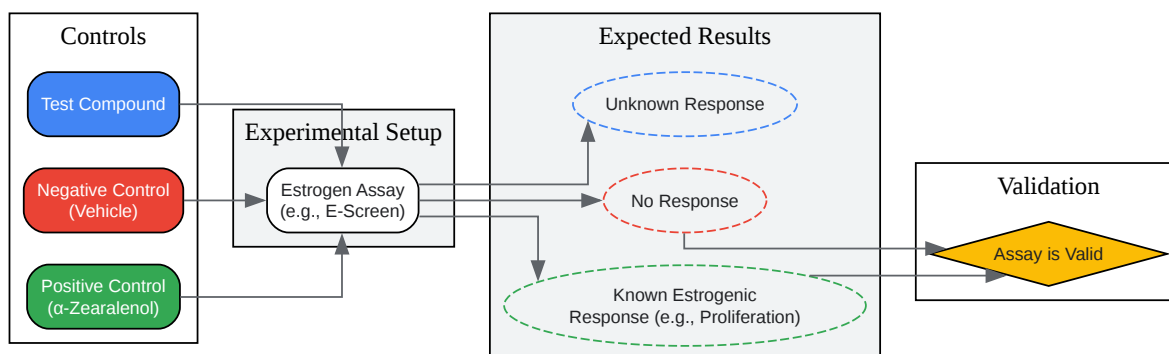
Mandatory Visualizations

Estrogen Signaling Pathway

The following diagram illustrates the classical genomic signaling pathway of estrogens and xenoestrogens like α -Zearalenol.







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